

Application Note: GC-MS Analysis of 3-Methylpentyl Acetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Methylpentyl acetate

CAS No.: 35897-13-3

Cat. No.: B1364131

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds. **3-Methylpentyl acetate** (C₈H₁₆O₂), a volatile organic compound, is an ester known for its characteristic fruity aroma. This application note provides a detailed protocol for the analysis of **3-Methylpentyl acetate** using GC-MS. The methodologies described herein are applicable to various sample matrices for qualitative and quantitative purposes.

Quantitative Data Summary

The following table summarizes key quantitative data for **3-Methylpentyl acetate**.

Parameter	Value	Reference
Chemical Formula	C8H16O2	[1]
Molecular Weight	144.21 g/mol	[1]
CAS Number	35897-13-3	[1][2]
Boiling Point	168.0 °C at 760 mmHg	[3]
Kovats Retention Index (Semi-standard non-polar)	980.2, 993	[1]
Major Mass Spectral Fragments (m/z)	43 (Top Peak), 69 (2nd Highest), 56 (3rd Highest)	[1]

Experimental Protocols

This section details the methodologies for the GC-MS analysis of **3-Methylpentyl acetate**. Two common sample introduction techniques are described: direct liquid injection and headspace solid-phase microextraction (SPME).

Protocol 1: Direct Liquid Injection

This protocol is suitable for liquid samples where **3-Methylpentyl acetate** is present at a concentration suitable for direct analysis.

Materials:

- Sample containing **3-Methylpentyl acetate**
- Volatile organic solvent (e.g., hexane, dichloromethane)
- GC vials with septa
- Micropipettes

Procedure:

- Sample Preparation:

- If the sample is a complex matrix, a liquid-liquid extraction (LLE) may be necessary to isolate the analyte.[\[4\]](#)
- Dilute the sample to an appropriate concentration (e.g., 1-100 µg/mL) with a suitable volatile solvent.
- Transfer the diluted sample to a GC vial and cap securely.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 7890B GC system (or equivalent)
 - Mass Spectrometer: Agilent 7000 Triple Quadrupole GC-MS system (or equivalent)
 - Column: A non-polar capillary column such as a DB-1 or HP-5ms (30 m x 0.25 mm x 0.25 µm) is recommended.
 - Injection Mode: Splitless or split (e.g., 50:1 ratio for higher concentrations).[\[5\]](#)
 - Inlet Temperature: 250 °C
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.[\[5\]](#)
 - Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase to 180 °C at a rate of 10 °C/min.
 - Hold: Hold at 180 °C for 5 minutes.
 - Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[\[5\]](#)
 - Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C

- Scan Range: m/z 40-200

Protocol 2: Headspace Solid-Phase Microextraction (SPME)

This protocol is ideal for the analysis of volatile **3-Methylpentyl acetate** in solid or liquid samples, especially when pre-concentration is required.[\[6\]](#)[\[7\]](#)

Materials:

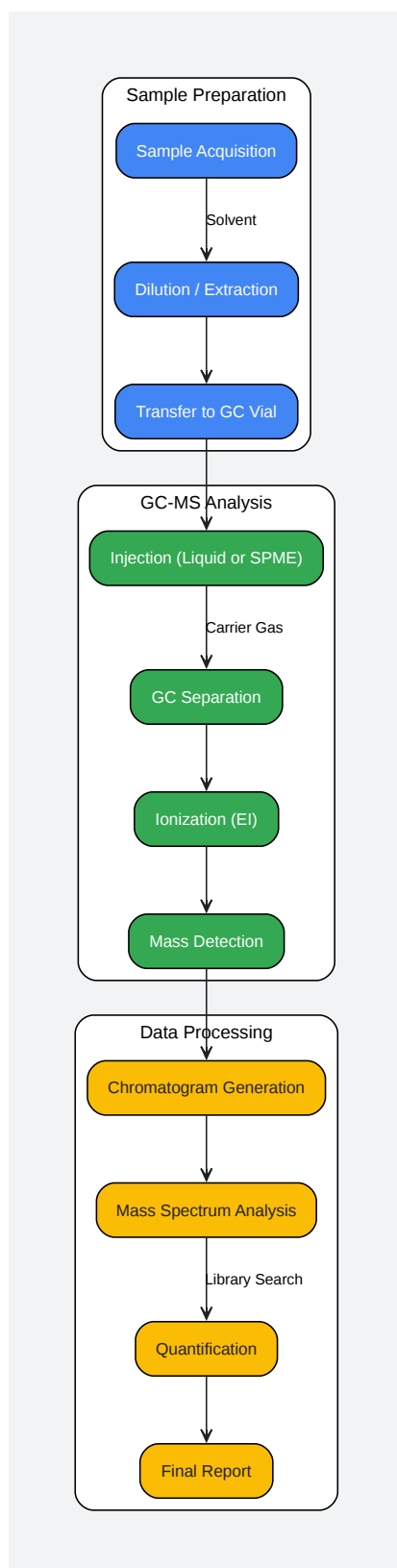
- Sample containing **3-Methylpentyl acetate**
- SPME fiber assembly (e.g., with a polydimethylsiloxane (PDMS) coating)
- GC vials with septa
- Heater/agitator for vials

Procedure:

- Sample Preparation:
 - Place a known amount of the solid or liquid sample into a GC vial.
 - Seal the vial with a septum cap.
- SPME Extraction:
 - Heat the vial to a specific temperature (e.g., 60 °C) to facilitate the partitioning of volatile compounds into the headspace.[\[8\]](#)
 - Expose the SPME fiber to the headspace for a defined period (e.g., 15-30 minutes) to allow for the adsorption of **3-Methylpentyl acetate**.[\[6\]](#)
 - Retract the fiber into the needle.
- GC-MS Analysis:

- Immediately introduce the SPME fiber into the hot injector of the GC-MS for thermal desorption of the analyte onto the column.
- Utilize the same GC-MS conditions as described in Protocol 1.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Experimental workflow for GC-MS analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Methylpentyl acetate | C₈H₁₆O₂ | CID 3015816 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. The Pherobase Floral Compound: 3-Methylpentyl acetate (C₈H₁₆O₂) [pherobase.com]
- 3. 3-methyl pentyl acetate, 35897-13-3 [thegoodscentscompany.com]
- 4. Sample preparation GC-MS [scioninstruments.com]
- 5. jmaterenvirosci.com [jmaterenvirosci.com]
- 6. benchchem.com [benchchem.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Note: GC-MS Analysis of 3-Methylpentyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1364131/docs#application-note-gc-ms-analysis-of-3-methylpentyl-acetate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)